

Application Protocol for Scotchbond 2 in In Vitro Shear Bond Strength Testing

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Compound of Interest

Compound Name: *scotchbond 2*

CAS No.: *122392-71-6*

Cat. No.: *B1169496*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the use of the **Scotchbond 2** dental adhesive system in preparation for in vitro shear bond strength testing. The following instructions are synthesized from historical product documentation and scientific literature to ensure accurate and reproducible results.

Experimental Protocol: In Vitro Shear Bond Strength Testing

This protocol outlines the necessary steps for preparing a substrate and applying **Scotchbond 2** for shear bond strength evaluation.

1. Substrate Preparation:

- **Tooth Selection:** Use extracted, caries-free human or bovine teeth stored in a solution of 0.5% chloramine-T or thymol to prevent bacterial growth.

- Mounting: Embed the teeth in a suitable mounting medium, such as acrylic resin, in a cylindrical mold, leaving the desired bonding surface exposed.
- Surface Grinding: Create a flat enamel or dentin surface by grinding the exposed tooth surface with a metallurgical grinder using a series of progressively finer grit silicon carbide papers (e.g., 180, 400, and 600 grit) under water cooling. This will create a standardized smear layer.
- Cleaning: After grinding, rinse the surface thoroughly with distilled water to remove debris and then dry with oil-free compressed air.

2. **Scotchbond 2** Application:

- Etching:
 - Apply a 35-37% phosphoric acid etchant (e.g., Scotchbond Etchant) to the prepared enamel or dentin surface.[\[1\]](#)
 - Leave the etchant in place for 15 seconds.[\[1\]](#)
 - Rinse the surface thoroughly with a stream of water for 15 seconds.[\[1\]](#)
 - Gently dry the surface with oil-free air, leaving the dentin visibly moist but not desiccated. For enamel, the surface should appear frosty-white.
- Priming (for Dentin):
 - Apply one to two coats of **Scotchbond 2** Dentin Primer to the etched dentin surface using a microbrush.
 - Gently air dry for 5 seconds to evaporate the solvent.
- Adhesive Application:
 - Apply a thin, uniform layer of **Scotchbond 2** Adhesive to the etched enamel or primed dentin surface.
 - Gently thin the adhesive layer with a stream of oil-free air.

- Light Curing:
 - Light cure the adhesive layer for 20-30 seconds using a dental curing light with an output of at least 500 mW/cm².

3. Composite Buildup:

- Place a composite resin cylinder (e.g., 2.5 mm in diameter and 3 mm in height) onto the cured adhesive layer using a mold.
- Light cure the composite resin according to the manufacturer's instructions, typically in increments to ensure complete polymerization.

4. Specimen Storage:

- After the composite buildup, store the bonded specimens in distilled water at 37°C for 24 hours before testing.

5. Shear Bond Strength Testing:

- Mount the specimen in a universal testing machine.
- Apply a shear force to the base of the composite cylinder at a crosshead speed of 0.5 mm/minute until failure occurs.
- Record the force at which the bond fails and calculate the shear bond strength in megapascals (MPa) by dividing the failure load by the bonded surface area.

Data Presentation

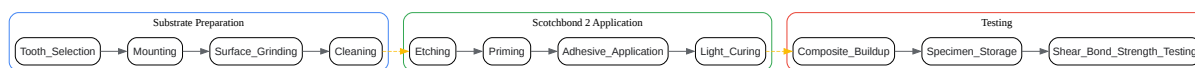
The following table summarizes in vivo shear bond strength data for **Scotchbond 2** as reported in a 1991 study.

Substrate	Tooth Type	Dentin Depth	Mean Shear Bond Strength (MPa)
Enamel	Canine & Molar	-	10 - 11
Dentin	Cuspid	Superficial & Middle	6 - 8
Dentin	Cuspid	Deep	Not significantly different from original Scotchbond
Dentin	Molar	All depths	Not significantly different from original Scotchbond

Data extracted from a 1991 in vivo study on dogs.[\[2\]](#)

Visualizations

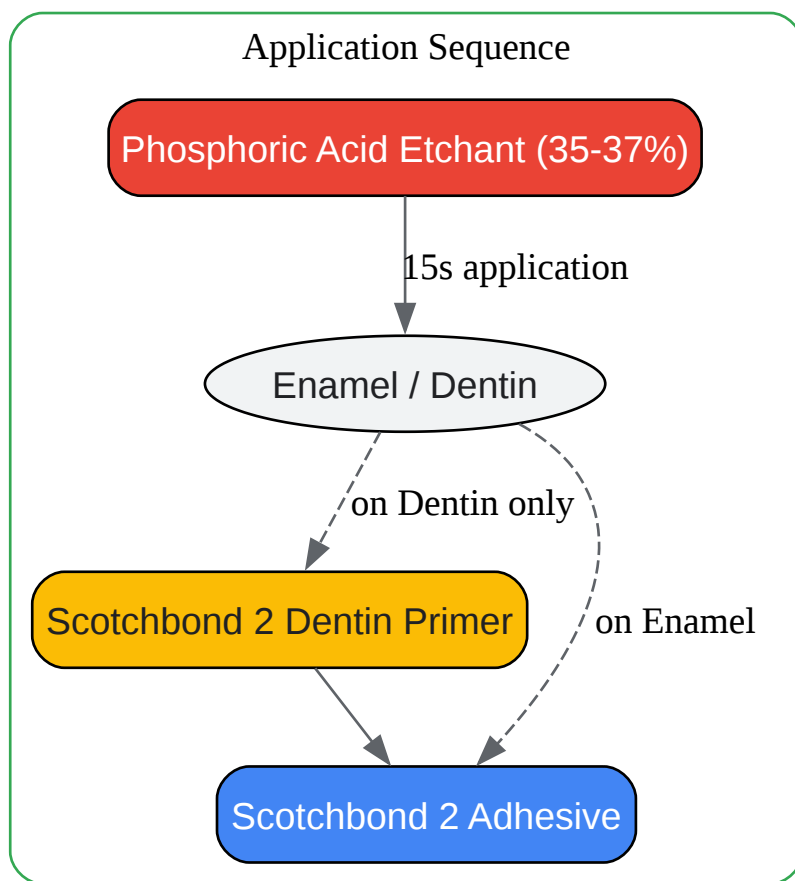
Experimental Workflow for In Vitro Shear Bond Strength Testing



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Caption: Experimental workflow for in vitro shear bond strength testing using **Scotchbond 2**.

Scotchbond 2 System Components and Application Logic



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Caption: Logical relationship of **Scotchbond 2** system components.

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References

- 1. media.dentalcompare.com [media.dentalcompare.com]
- 2. Shear bond strength of Scotchbond in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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